

SikaBiresin® TD-165: Application Notes for Materials Science Research

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Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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Introduction

SikaBiresin® **TD-165** is a component of a two-part epoxy resin system known for its high transparency and ease of use.^{[1][2]} While primarily marketed for art, decoration, and crafting applications such as creating transparent objects, embeddings, and surface coatings, its well-defined properties suggest potential for specific applications within materials science research.^[1] This document provides detailed application notes and protocols for the characterization and use of SikaBiresin® **TD-165** in a research context, particularly for rapid prototyping, creating custom sample molds, and embedding materials for analysis.

SikaBiresin® **TD-165** serves as the hardener for various resin bases like SikaBiresin® TD150.^{[3][4]} The system is characterized by a simple 2:1 mixing ratio, self-degassing behavior, and good UV resistance.^[1] These attributes, combined with its mechanical and thermal properties, make it a candidate for creating high-fidelity, transparent, and dimensionally stable components in a laboratory setting.

Material Properties

The properties of the cured SikaBiresin® TD150/**TD-165** system are crucial for its application in research. The following table summarizes the key quantitative data from the manufacturer's technical datasheet.

Property	Test Method	Value	Unit
Mixture Properties			
Viscosity (at 25 °C)	-	~500	mPa·s
Reactivity (Pot Life, 150g at 25°C)	-	~60	minutes
Tack-free time (1-3 mm layer at 23°C)	-	8 - 9	hours
Mechanical Properties (Post-Cure)			
Flexural Modulus of Elasticity	ISO 178	1600	MPa
Elongation at Maximum Strength	ISO 527	5	%
Shore D Hardness (7 days at RT)	ISO 868	~D 80	-
Thermal Properties (Post-Cure)			
Glass Transition Temperature (T _g)	ISO 11359-2	53	°C

Data sourced from SikaBiresin® TD150 – TD165 Product Data Sheet.[\[3\]](#)[\[4\]](#)

Experimental Protocols

Detailed and consistent experimental protocols are essential for obtaining reproducible results. The following sections provide methodologies for sample preparation, mechanical testing, and thermal analysis of the SikaBiresin® **TD-165** system.

Protocol for Specimen Preparation

This protocol outlines the steps for creating standardized test specimens for mechanical and thermal analysis.

Materials:

- SikaBiresin® TD150 (Resin, Component A)
- SikaBiresin® **TD-165** (Hardener, Component B)
- Silicone molds (in desired specimen geometry, e.g., for tensile or flexural testing)
- Digital scale (± 0.01 g)
- Mixing containers (e.g., disposable polypropylene cups)
- Mixing spatula
- Vacuum desiccator or chamber
- Leveling surface
- Programmable oven

Procedure:

- Pre-Conditioning: Ensure both resin and hardener components are at room temperature (23-25 °C) before mixing. If crystallization is observed in the resin component, warm it to a maximum of 70 °C until the crystals dissolve, then allow it to cool to room temperature.[3][4]
- Mixing Ratio: Dispense the resin (Component A) and hardener (Component B) in a clean mixing container at a weight ratio of 100:50.[3][4]
- Mixing: Mix the components thoroughly by hand with a spatula for 3-5 minutes, scraping the sides and bottom of the container to ensure a homogenous mixture.[3] To minimize air entrapment, avoid vigorous, rapid stirring.[3]
- Degassing: For applications requiring high optical clarity or to eliminate voids that can act as stress concentrators, place the mixed resin in a vacuum chamber at -1 bar for 5-10 minutes, or until bubbling subsides.[3]

- Casting: Gently pour the degassed mixture into the silicone molds, which should be placed on a level surface.
- Curing:
 - Room Temperature Cure: Allow the specimens to cure at room temperature (23 °C) for 7 days for full mechanical properties.[\[3\]](#)
 - Post-Cure (Optional but Recommended): For enhanced thermal and mechanical stability, after an initial 24-hour cure at room temperature, place the specimens in a programmable oven and heat at 50°C for 16 hours.[\[3\]](#)
- Demolding: Carefully remove the cured specimens from the molds.
- Post-Processing: If necessary, lightly sand the edges of the specimens to remove any flashing.

Protocol for Three-Point Flexural Test

This protocol determines the flexural modulus and strength of the cured material, providing insight into its stiffness and load-bearing capacity.

Equipment:

- Universal Testing Machine (UTM) with a three-point bending fixture
- Calipers for precise measurement of specimen dimensions
- Cured rectangular beam specimens (prepared as per the protocol above)

Procedure:

- Specimen Measurement: Measure the width and thickness of each specimen at three different points along the gauge length and calculate the average.
- Test Setup: Set the support span on the three-point bending fixture. A common span-to-depth ratio for polymers is 16:1.

- Test Execution:
 - Place the specimen on the supports of the fixture.
 - Apply a compressive load to the center of the specimen at a constant crosshead speed (e.g., 2 mm/min) until the specimen fractures or the load drops significantly.
 - Record the load-deflection data throughout the test.
- Data Analysis:
 - Calculate the flexural stress (σ_f) and flexural strain (ϵ_f) from the load-deflection curve.
 - Determine the flexural modulus from the slope of the initial linear portion of the stress-strain curve.
 - The flexural strength is the maximum stress the material can withstand before yielding.

Protocol for Differential Scanning Calorimetry (DSC)

This protocol is used to determine the glass transition temperature (T_g) of the cured material, which is a critical parameter for understanding its thermal stability and operational temperature range.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Hermetic aluminum pans and lids
- Precision balance
- Cured material sample (5-10 mg)

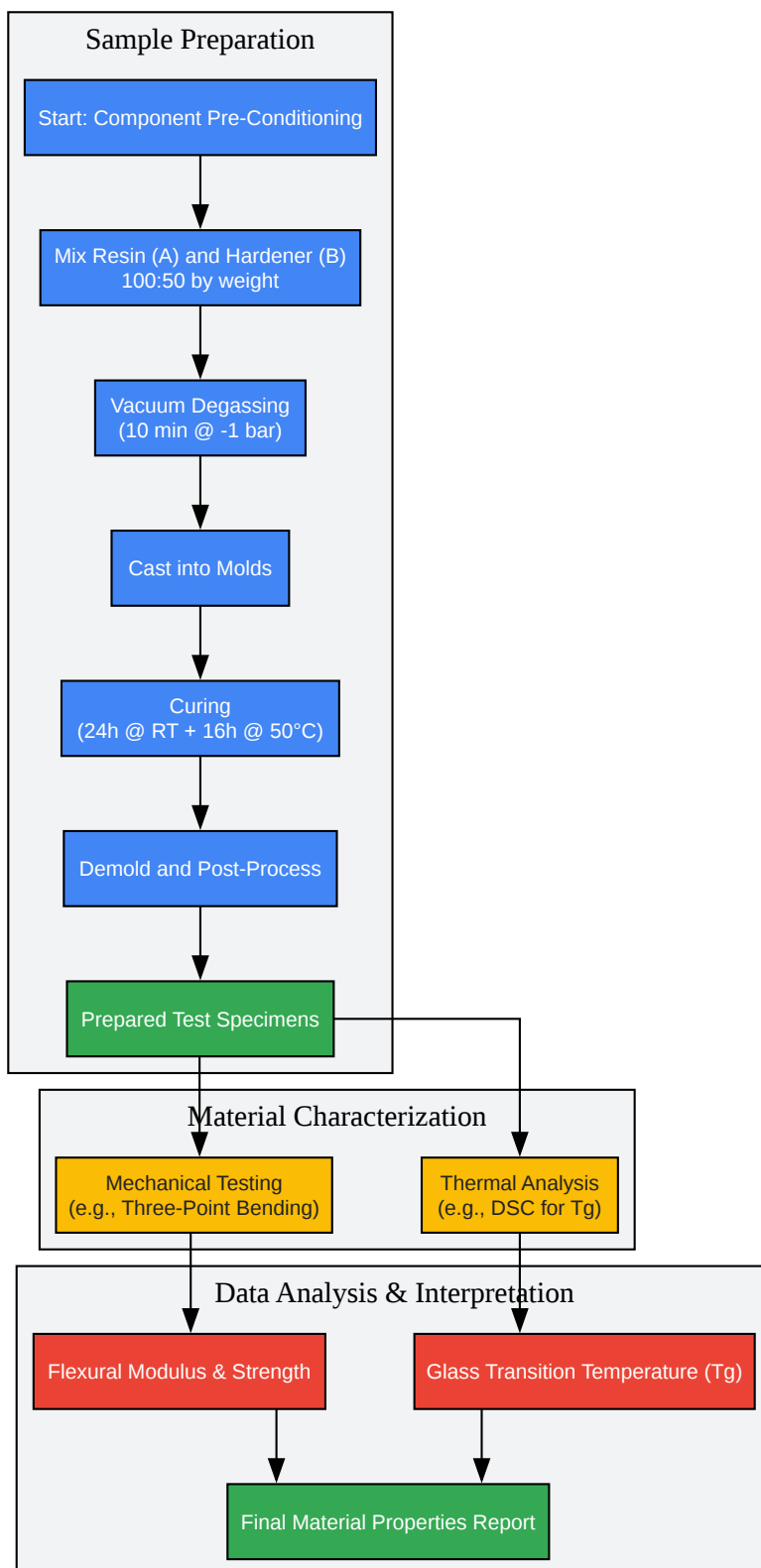
Procedure:

- Sample Preparation: Cut a small, flat sample (5-10 mg) from a cured specimen.
- Encapsulation: Place the sample in an aluminum DSC pan and seal it with a lid.

- DSC Program:
 - Place the sealed sample pan and an empty reference pan into the DSC cell.
 - Equilibrate the system at a low temperature (e.g., 0 °C).
 - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a temperature well above the expected T_g (e.g., 100 °C).
 - Hold at the high temperature for a few minutes to erase any prior thermal history.
 - Cool the sample back to the starting temperature at a controlled rate.
 - Ramp the temperature again at the same heating rate.
- Data Analysis: The glass transition temperature (T_g) is determined from the second heating scan. It is typically identified as the midpoint of the step-like transition in the heat flow curve.

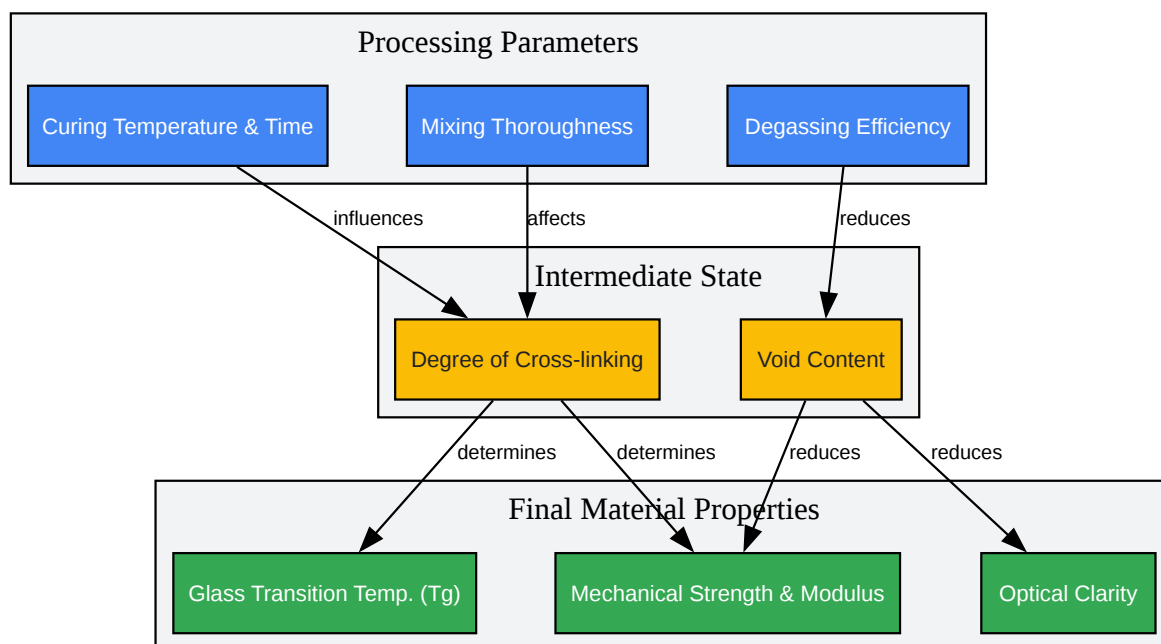
Visualized Workflows and Relationships

To better illustrate the experimental processes and logical connections in material characterization, the following diagrams are provided.



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Caption: Experimental workflow for the preparation and characterization of SikaBiresin® TD-165 specimens.



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Caption: Relationship between processing parameters and final material properties of SikaBiresin® TD-165.

Conclusion

SikaBiresin® TD-165, as part of its epoxy system, presents a viable option for specific applications in a materials science laboratory. Its transparency is advantageous for visual inspection of embedded components or for creating custom fixtures for optical microscopy. The provided protocols offer a standardized framework for its preparation and characterization, ensuring that researchers can obtain reliable and reproducible data. The relationship diagram highlights the critical processing parameters that must be controlled to achieve desired final material properties, emphasizing the importance of careful and consistent sample preparation.

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